A Guide to the Spectroscopic Characterization of 2-Thien-2-ylacetohydrazide

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Compound of Interest

Compound Name:	*2-Thien-2-ylacetohydrazide*
CAS No.:	*39978-18-2*
Cat. No.:	*B1266819*

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Introduction

In the landscape of modern drug discovery and materials science, the meticulous characterization of novel chemical entities is paramount. **2-Thien-2-ylacetohydrazide**, a molecule incorporating a thiophene ring linked to an acetohydrazide moiety, represents a scaffold of significant interest due to the diverse biological activities associated with both thiophene and hydrazide derivatives. Understanding the precise molecular structure and electronic properties of this compound is the foundation upon which its potential applications can be explored and developed. This technical guide provides an in-depth analysis of the key spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS)—as they apply to the structural elucidation of **2-Thien-2-ylacetohydrazide**. The insights presented herein are intended to equip researchers, scientists, and drug development professionals with the foundational knowledge to interpret the spectroscopic data of this compound and its analogues with confidence.

Molecular Structure

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A clear understanding of the molecular structure is essential before delving into the analysis of its spectroscopic data. **2-Thien-2-ylacetohydrazide** consists of a thiophene ring substituted at the 2-position with an acetohydrazide group.

Caption: Molecular structure of **2-Thien-2-ylacetohydrazide**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for elucidating the carbon-hydrogen framework of an organic molecule. For **2-Thien-2-ylacetohydrazide**, both ^{1}H and ^{13}C NMR will provide critical information for structural confirmation.

Predicted ^{1}H NMR Spectrum

The proton NMR spectrum of **2-Thien-2-ylacetohydrazide** is expected to show distinct signals for the thiophene ring protons, the methylene protons, and the hydrazide protons. The chemical shifts are influenced by the electron-withdrawing nature of the carbonyl group and the aromaticity of the thiophene ring.

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Proton(s)	Predicted Chemical Shift (δ, ppm)	Multiplicity	Coupling Constants (J, Hz)	Notes
Thiophene H5	7.2 - 7.4	Doublet of doublets	J ≈ 5, 1 Hz	Coupled to H4 and H3.
Thiophene H3	6.9 - 7.1	Doublet of doublets	J ≈ 3.5, 1 Hz	Coupled to H4 and H5.
Thiophene H4	6.9 - 7.0	Doublet of doublets	J ≈ 5, 3.5 Hz	Coupled to H5 and H3.
Methylene (-CH_2-)	3.8 - 4.0	Singlet	-	Adjacent to the electron-withdrawing carbonyl group and the thiophene ring.
Amide (-NH-)	9.0 - 9.5	Broad Singlet	-	Chemical shift can be variable and concentration-dependent.
Amine (-NH_2)	4.0 - 4.5	Broad Singlet	-	Chemical shift can be variable and concentration-dependent.

Causality behind Predictions: The protons on the thiophene ring (H3, H4, and H5) are in the aromatic region, with their specific shifts and coupling patterns being characteristic of a 2-substituted thiophene. The methylene protons are deshielded due to their proximity to both the carbonyl group and the aromatic ring, hence their downfield shift. The hydrazide protons (-NH and -NH_2) are exchangeable and often appear as broad signals; their chemical shifts are highly dependent on solvent, concentration, and temperature.

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Predicted ^{13}C NMR Spectrum

The ^{13}C NMR spectrum will complement the ^{1}H NMR data by providing information on the carbon skeleton.

Carbon(s)	Predicted Chemical Shift (δ, ppm)	Notes
Carbonyl (C=O)	168 - 172	The carbonyl carbon is significantly deshielded.
Thiophene C2	138 - 142	Quaternary carbon attached to the substituent.
Thiophene C5	127 - 129	
Thiophene C3	125 - 127	
Thiophene C4	124 - 126	
Methylene (-CH_2-)	35 - 40	Shielded relative to the aromatic carbons.

Causality behind Predictions: The carbonyl carbon is the most downfield signal due to the strong deshielding effect of the double-bonded oxygen. The thiophene carbons appear in the aromatic region, with the substituted carbon (C2) being the most downfield. The methylene carbon is found in the aliphatic region.

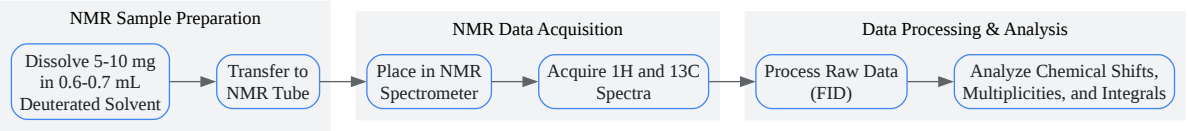
Experimental Protocol for NMR Spectroscopy

A standard protocol for acquiring NMR spectra of a solid sample like **2-thien-2-ylacetohydrazide** is as follows:

- Sample Preparation: Dissolve approximately 5-10 mg of the compound in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6 or $CDCl_3$) in a clean, dry NMR tube.[1][2] DMSO-d_6 is often a good choice for hydrazides due to its ability to slow down proton exchange, allowing for better resolution of the N-H signals.[3]

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- Instrumentation: Utilize a high-field NMR spectrometer (e.g., 400 MHz or higher) for optimal signal dispersion.
- ^{1}H NMR Acquisition:
  - Tune and shim the instrument to optimize the magnetic field homogeneity.
  - Acquire the spectrum using a standard pulse sequence.
  - Reference the spectrum to the residual solvent peak (e.g., DMSO-d_6 at δ 2.50 ppm) or an internal standard like tetramethylsilane (TMS).[4]
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C NMR spectrum to obtain singlets for all carbon signals.
  - A larger number of scans will likely be required compared to the ^{1}H NMR spectrum due to the lower natural abundance of the ^{13}C isotope.
- Data Processing: Process the raw data (Free Induction Decay - FID) by applying Fourier transformation, phase correction, and baseline correction.



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Caption: General workflow for NMR analysis.

Infrared (IR) Spectroscopy

IR spectroscopy is a valuable technique for identifying the functional groups present in a molecule. The IR spectrum of **2-thien-2-ylacetohydrazide** is expected to show characteristic

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absorption bands for the N-H, C=O, and C-H bonds, as well as vibrations associated with the thiophene ring.

Predicted IR Absorption Bands

Wavenumber (cm^{-1})	Vibrational Mode	Functional Group	Intensity
3300 - 3400	N-H stretch	Amine ($-NH_2$)	Medium
3150 - 3300	N-H stretch	Amide (-NH-)	Medium
3050 - 3150	C-H stretch	Aromatic (Thiophene)	Weak-Medium
2850 - 3000	C-H stretch	Aliphatic ($-CH_2-$)	Weak
1640 - 1680	C=O stretch (Amide I)	Carbonyl	Strong
1580 - 1620	N-H bend (Amide II)	Amide	Medium
1400 - 1550	C=C stretch	Aromatic (Thiophene)	Medium
1200 - 1300	C-N stretch	Amide	Medium
650 - 900	C-H out-of-plane bend	Aromatic (Thiophene)	Strong

Causality behind Predictions: The N-H stretching vibrations of the hydrazide group typically appear as two or more bands in the 3150-3400 cm^{-1} region.[5] The strong absorption band in the 1640-1680 cm^{-1} range is a hallmark of the carbonyl group (Amide I band). The thiophene ring gives rise to characteristic C=C stretching bands in the aromatic region and strong C-H out-of-plane bending bands at lower wavenumbers.[6][7][8]

Experimental Protocol for FT-IR Spectroscopy

For a solid sample, the Attenuated Total Reflectance (ATR) or KBr pellet method can be used.

- Sample Preparation (ATR):
  - Place a small amount of the solid sample directly onto the ATR crystal.
  - Apply pressure to ensure good contact between the sample and the crystal.
- Sample Preparation (KBr Pellet):

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- Grind a small amount of the sample (1-2 mg) with anhydrous KBr (100-200 mg).
- Press the mixture into a thin, transparent pellet using a hydraulic press.[9]

- Data Acquisition:
  - Record a background spectrum of the empty sample compartment (or pure KBr pellet).[10]
  - Place the sample in the instrument and record the sample spectrum.
  - The instrument software will automatically ratio the sample spectrum to the background spectrum to produce the final absorbance or transmittance spectrum.
- Data Analysis: Identify the characteristic absorption bands and correlate them with the functional groups present in the molecule.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which is invaluable for confirming its identity and structure.

Predicted Mass Spectrum (Electron Ionization - EI)

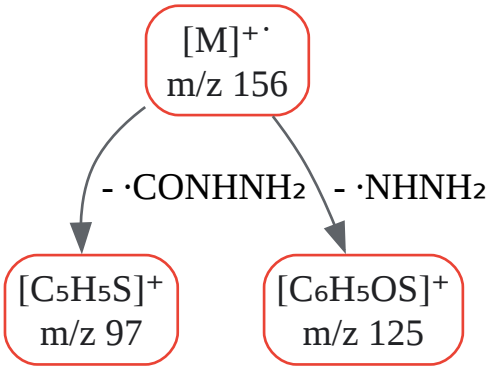
Electron Ionization (EI) is a hard ionization technique that often leads to extensive fragmentation, providing a molecular fingerprint.[11][12]

- Molecular Ion ($M^{+\cdot}$): The molecular ion peak is expected at an m/z (mass-to-charge ratio) corresponding to the molecular weight of **2-thien-2-ylacetohydrazide** ($C_6H_8N_2OS$), which is approximately 156.04. The intensity of this peak may be variable.

- Key Fragmentation Pathways:
  - Alpha-cleavage: Cleavage of the C-C bond between the methylene group and the carbonyl group is a likely fragmentation pathway. This would lead to the formation of the thienylmethyl cation ($C_5H_5S^+$, m/z 97) and the neutral radical $\cdot CONHNH_2$.
  - McLafferty Rearrangement: While less common for this specific structure, rearrangements involving the hydrazide group could occur.

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- Cleavage of the N-N bond: This would result in the formation of the 2-thien-2-ylacetyl cation ($C_6H_5OS^+$, m/z 125).
- Loss of the hydrazide group: Cleavage of the bond between the carbonyl carbon and the adjacent nitrogen could lead to the loss of ·$NHNH_2$ (m/z 31), resulting in a fragment at m/z 125.



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Caption: Predicted major fragmentation pathways for **2-Thien-2-ylacetohydrazide** in EI-MS.

Experimental Protocol for Mass Spectrometry

- Sample Introduction: For a solid sample, a direct insertion probe can be used to introduce the compound into the ion source of the mass spectrometer.
- Ionization: Utilize electron ionization (EI) with a standard electron energy of 70 eV to generate reproducible fragmentation patterns.[12]
- Mass Analysis: A variety of mass analyzers can be used, such as a quadrupole or time-of-flight (TOF) analyzer, to separate the ions based on their m/z ratio.
- Detection and Data Analysis: The detector records the abundance of each ion, and the data is presented as a mass spectrum (a plot of relative intensity versus m/z). The spectrum is then analyzed to identify the molecular ion and interpret the fragmentation pattern.

Conclusion

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The spectroscopic techniques of NMR, IR, and MS provide a comprehensive and complementary toolkit for the structural elucidation of **2-Thien-2-ylacetohydrazide**. By understanding the predicted spectral features and the underlying principles of each technique, researchers can confidently confirm the identity and purity of this compound. The experimental protocols outlined in this guide provide a solid foundation for obtaining high-quality spectroscopic data, which is an indispensable step in the journey of chemical research and development.

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